

analytical methods for norastemizole hydrobromide quantification

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Compound of Interest

Compound Name: *norastemizole hydrobromide*

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An Application Guide to the Development and Validation of Analytical Methods for
Norastemizole Hydrobromide Quantification

Abstract

This comprehensive application note provides detailed methodologies and guiding principles for the quantitative analysis of **norastemizole hydrobromide**, a potent H1 histamine receptor antagonist.[1] Recognizing the critical need for robust and reliable analytical methods in pharmaceutical development and quality control, this document outlines two primary instrumental approaches: High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) for assays in pharmaceutical formulations and Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) for trace-level quantification in biological matrices. Each section is designed to provide researchers and drug development professionals with a scientifically-grounded framework, from initial method development to full validation in accordance with ICH guidelines.[2][3][4][5]

Introduction: The Analytical Imperative for Norastemizole

Norastemizole is a principal active metabolite of astemizole and a potent second-generation antihistamine in its own right.[1] Its mechanism of action involves high-affinity antagonism of the histamine H1 receptor, making it a compound of significant interest for treating allergic conditions. The accurate and precise quantification of **Norastemizole Hydrobromide** is paramount throughout the drug development lifecycle for several key applications:

- **Active Pharmaceutical Ingredient (API) Purity and Assay:** Determining the purity and strength of the bulk drug substance.
- **Formulation Analysis:** Quantifying the drug in finished dosage forms such as tablets, capsules, or oral solutions.
- **Stability Studies:** Assessing the degradation of the drug product under various environmental conditions to establish a shelf-life.
- **Pharmacokinetic (PK) Studies:** Measuring drug concentrations in biological fluids (e.g., plasma, serum) to understand its absorption, distribution, metabolism, and excretion (ADME) profile.

This guide provides the foundational protocols to develop and validate analytical methods fit for these intended purposes, emphasizing the rationale behind procedural choices to ensure methodological robustness and data integrity.

Method Selection: A Dichotomy of Purpose

The choice of analytical technique is dictated by the sample matrix and the required sensitivity. For the quantification of **Norastemizole Hydrobromide**, we present two complementary platforms.

High-Performance Liquid Chromatography (HPLC-UV)

HPLC with UV detection is the workhorse of pharmaceutical quality control. Its widespread availability, cost-effectiveness, and high precision make it the ideal choice for assay and impurity determination in API and finished products, where analyte concentrations are relatively

high. The method's principle relies on the physical separation of norastemizole from excipients and potential degradants on a reversed-phase column, followed by quantification based on its ultraviolet absorbance.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

For bioanalytical applications, such as PK studies, the complexity of the matrix (plasma, urine) and the low expected concentrations of the analyte necessitate a more sensitive and selective technique. LC-MS/MS provides unparalleled specificity by isolating a precursor ion (matching the molecular weight of norastemizole) and detecting a specific fragment ion after collision-induced dissociation. This high selectivity minimizes interference from endogenous matrix components, allowing for quantification at the nanogram or even picogram per milliliter level.^[6]^[7]^[8]

PART 1: Quantification of Norastemizole Hydrobromide in Pharmaceutical Formulations by RP-HPLC-UV

This section details a robust Reversed-Phase HPLC method suitable for assay and stability testing of norastemizole in solid dosage forms.

Principle and Causality

The method employs a C18 stationary phase, which is nonpolar. A polar mobile phase, consisting of an aqueous buffer and an organic modifier (acetonitrile or methanol), is used to elute the components. Norastemizole, being a moderately nonpolar molecule, is retained on the column and then eluted by the organic component of the mobile phase. The buffer (e.g., phosphate) is used to control the pH, ensuring consistent ionization state of the analyte and thus reproducible retention times. UV detection is selected based on the chromophoric nature of the norastemizole molecule.

Instrumentation and Materials

- HPLC System: A system equipped with a quaternary or binary pump, autosampler, column thermostat, and a PDA or variable wavelength UV detector.

- Column: A C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- Reagents: Acetonitrile (HPLC grade), Methanol (HPLC grade), Potassium Dihydrogen Phosphate (AR grade), Orthophosphoric Acid (AR grade), and Purified Water.
- Standard: **Norastemizole Hydrobromide** Reference Standard.

Experimental Protocol: Step-by-Step

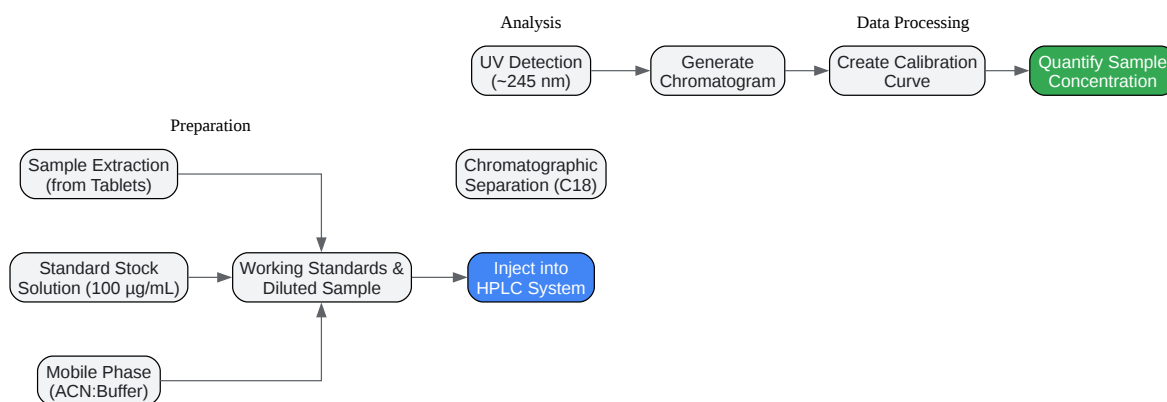
- Mobile Phase Preparation (60:40 v/v Acetonitrile: 25mM Phosphate Buffer pH 3.5):
 - Prepare a 25mM potassium dihydrogen phosphate solution by dissolving the appropriate amount in purified water.
 - Adjust the pH to 3.5 using orthophosphoric acid.
 - Filter the buffer solution through a 0.45 µm membrane filter.
 - Mix 600 mL of Acetonitrile with 400 mL of the prepared buffer.
 - Degas the final mobile phase by sonication or helium sparging.
- Standard Stock Solution Preparation (100 µg/mL):
 - Accurately weigh approximately 10 mg of **Norastemizole Hydrobromide** Reference Standard into a 100 mL volumetric flask.
 - Add approximately 70 mL of methanol and sonicate for 10 minutes to dissolve.
 - Dilute to the mark with methanol and mix thoroughly. This is the Standard Stock Solution.
- Working Standard Solutions (Calibration Curve):
 - Prepare a series of at least five working standard solutions by diluting the Standard Stock Solution with mobile phase to cover the expected concentration range (e.g., 5, 10, 20, 40, 60 µg/mL).
- Sample Preparation (from Tablets):

- Weigh and finely powder no fewer than 20 tablets.
- Accurately weigh a portion of the powder equivalent to 10 mg of norastemizole and transfer to a 100 mL volumetric flask.
- Add approximately 70 mL of methanol and sonicate for 20 minutes to ensure complete extraction.
- Dilute to the mark with methanol, mix well, and filter through a 0.45 μm syringe filter to remove insoluble excipients.
- Dilute this solution with the mobile phase to a final concentration within the calibration range (e.g., 20 $\mu\text{g/mL}$).

Chromatographic Conditions

Parameter	Recommended Condition	Rationale
Column	C18, 250 x 4.6 mm, 5 μ m	Provides excellent retention and resolution for moderately nonpolar analytes.
Mobile Phase	Acetonitrile:Phosphate Buffer (pH 3.5) (60:40 v/v)	The organic/aqueous ratio ensures a reasonable retention time. Acidic pH suppresses silanol interactions and ensures consistent protonation of the analyte.
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column, providing good efficiency and reasonable backpressure.
Column Temperature	30 $^{\circ}$ C	Maintaining a constant temperature ensures reproducible retention times. [9]
Detection Wavelength	~245 nm (To be confirmed by PDA scan)	Wavelength of maximum absorbance for quantification, providing the best signal-to-noise ratio. Similar compounds show absorbance in this region. [10] [11]
Injection Volume	20 μ L	A typical volume that balances sensitivity with peak shape.

Workflow Diagram



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Caption: RP-HPLC-UV workflow for norastemizole quantification.

Method Validation Protocol

The developed method must be validated according to ICH Q2(R2) guidelines to demonstrate its suitability for the intended purpose.[2][3][12]

Parameter	Objective	Acceptance Criteria
Specificity	To demonstrate that the signal is from the analyte and not from excipients, impurities, or degradants.	Peak purity index > 0.999 (PDA detector). No interfering peaks at the retention time of norastemizole in placebo and stressed samples.
Linearity	To show a direct correlation between concentration and detector response.	A minimum of 5 concentrations. Correlation coefficient (r^2) $\geq$ 0.999.
Range	The concentration interval where the method is precise, accurate, and linear.	Typically 80-120% of the test concentration for an assay.
Accuracy	The closeness of the measured value to the true value.	% Recovery between 98.0% and 102.0% for the assay of drug product. Determined by spiking placebo with known amounts of API at 3 levels (e.g., 80%, 100%, 120%).
Precision	The degree of scatter between a series of measurements.	Repeatability (Intra-day): %RSD $\leq$ 2.0% for 6 replicate injections. Intermediate Precision (Inter-day): %RSD $\leq$ 2.0% analyzed on a different day/by a different analyst.
Limit of Quantitation (LOQ)	The lowest concentration that can be quantified with acceptable precision and accuracy.	Signal-to-Noise ratio $\geq$ 10. Primarily relevant for impurity quantification.
Robustness	The method's capacity to remain unaffected by small, deliberate variations in parameters.	%RSD $\leq$ 2.0% after minor changes in flow rate (± 0.1 mL/min), mobile phase composition ($\pm 2\%$), and column temperature ($\pm 2^\circ\text{C}$).

PART 2: Quantification of Norastemizole in Human Plasma by LC-MS/MS

This section outlines a method for trace-level quantification suitable for pharmacokinetic studies.

Principle and Causality

This method combines the powerful separation capabilities of HPLC with the high sensitivity and specificity of tandem mass spectrometry. After extraction from plasma, norastemizole is chromatographically separated to remove matrix components that can cause ion suppression. It then enters the mass spectrometer, where it is ionized (typically by Electrospray Ionization, ESI). The first quadrupole (Q1) selects the protonated molecular ion ($[M+H]^+$). This ion is fragmented in the collision cell (Q2), and a specific, stable product ion is selected by the third quadrupole (Q3) for detection. This process, known as Multiple Reaction Monitoring (MRM), ensures that only the target analyte is quantified.[\[6\]](#)[\[13\]](#)

Instrumentation and Materials

- **LC-MS/MS System:** A UHPLC or HPLC system coupled to a triple quadrupole mass spectrometer with an ESI source.
- **Column:** A fast-separating C18 column (e.g., 50 mm x 2.1 mm, 1.8 μ m particle size).
- **Reagents:** Acetonitrile (LC-MS grade), Formic Acid (LC-MS grade), Purified Water, Human Plasma (blank).
- **Internal Standard (IS):** A deuterated analog of norastemizole (e.g., Norastemizole-d4) or a structurally similar compound not present in the sample.

Experimental Protocol: Step-by-Step

- **Sample Pre-treatment (Protein Precipitation):**
 - Pipette 100 μ L of plasma sample into a microcentrifuge tube.
 - Add 20 μ L of the Internal Standard working solution.

- Add 300 μ L of ice-cold acetonitrile to precipitate plasma proteins.
- Vortex for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to an autosampler vial for injection.
- LC and MS/MS Conditions:
 - These conditions must be optimized experimentally. The following are typical starting points.

Parameter	Recommended Condition	Rationale
Column	C18, 50 x 2.1 mm, 1.8 μ m	Short column and small particles allow for rapid gradient elution, increasing sample throughput.
Mobile Phase A	0.1% Formic Acid in Water	Formic acid aids in the protonation of the analyte for positive ion mode ESI.
Mobile Phase B	0.1% Formic Acid in Acetonitrile	Acetonitrile is a common organic modifier for LC-MS.
Gradient Elution	A steep gradient (e.g., 5% to 95% B in 3 minutes)	Rapidly elutes the analyte while separating it from early-eluting salts and late-eluting lipids.
Flow Rate	0.4 mL/min	Appropriate for a 2.1 mm ID column.
Ionization Mode	ESI Positive	Norastemizole contains basic nitrogen atoms that readily accept a proton.
MRM Transitions	Norastemizole: $[M+H]^+ \rightarrow$ Product ion Internal Standard: $[M+H]^+ \rightarrow$ Product ion	To be determined by direct infusion of the standard into the mass spectrometer. The most intense and stable fragment is chosen.
Collision Energy	To be optimized for maximum product ion intensity.	Varies for each compound and instrument.

Workflow Diagram



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Caption: LC-MS/MS workflow for bioanalytical quantification.

Bioanalytical Method Validation

Validation for bioanalytical methods follows similar principles to ICH but with specific considerations for matrix effects, recovery, and stability in biological fluids.

Parameter	Objective	Acceptance Criteria
Selectivity	Ensure no interference from endogenous components in the matrix.	Response in blank plasma from at least 6 sources should be <20% of the LLOQ response.
Linearity & LLOQ	Define the accurate quantification range, including the Lower Limit of Quantification (LLOQ).	$r^2 \geq 0.99$. LLOQ must be quantifiable with precision (%CV) $\leq 20\%$ and accuracy (bias) within $\pm 20\%$. [13]
Accuracy & Precision	Evaluate closeness to nominal value and variability across the range.	At least 4 QC levels (LLOQ, Low, Mid, High). Intra- and Inter-day precision (%CV) $\leq 15\%$ ($\leq 20\%$ at LLOQ). Accuracy (bias) within $\pm 15\%$ ($\pm 20\%$ at LLOQ). [7] [8] [13]
Matrix Effect	Assess the suppression or enhancement of ionization by matrix components.	The coefficient of variation of the IS-normalized matrix factor should be $\leq 15\%$.
Recovery	The efficiency of the extraction procedure.	Should be consistent and reproducible, though not necessarily 100%.
Stability	Ensure analyte stability during sample handling and storage.	Freeze-thaw, short-term (bench-top), and long-term stability must be assessed. Analyte concentration should be within $\pm 15\%$ of the baseline value.

Conclusion

The analytical quantification of **Norastemizole Hydrobromide** can be reliably achieved using the methodologies presented in this guide. For quality control of pharmaceutical products, the RP-HPLC-UV method provides a robust, precise, and cost-effective solution. For bioanalytical

applications requiring high sensitivity and selectivity, the LC-MS/MS method is the gold standard. In all cases, a thorough method validation compliant with ICH or equivalent regulatory guidelines is mandatory to ensure the generation of reliable and defensible data.[2] [5] The specific conditions provided herein serve as an expert-recommended starting point for method development, which should always be followed by systematic optimization and validation for the specific application at hand.

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